

Application Note and Protocols for Investigating Polymerization Kinetics with Diphenyl Terephthalate

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Compound of Interest

Compound Name: Diphenyl terephthalate

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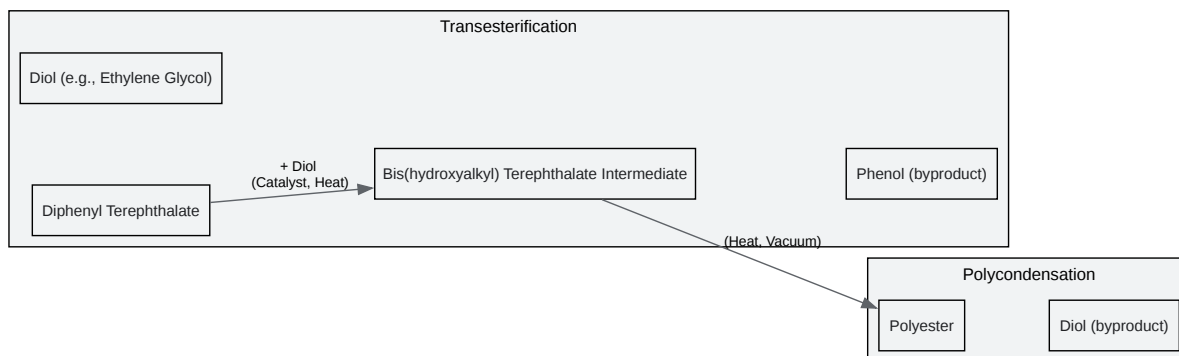
Introduction

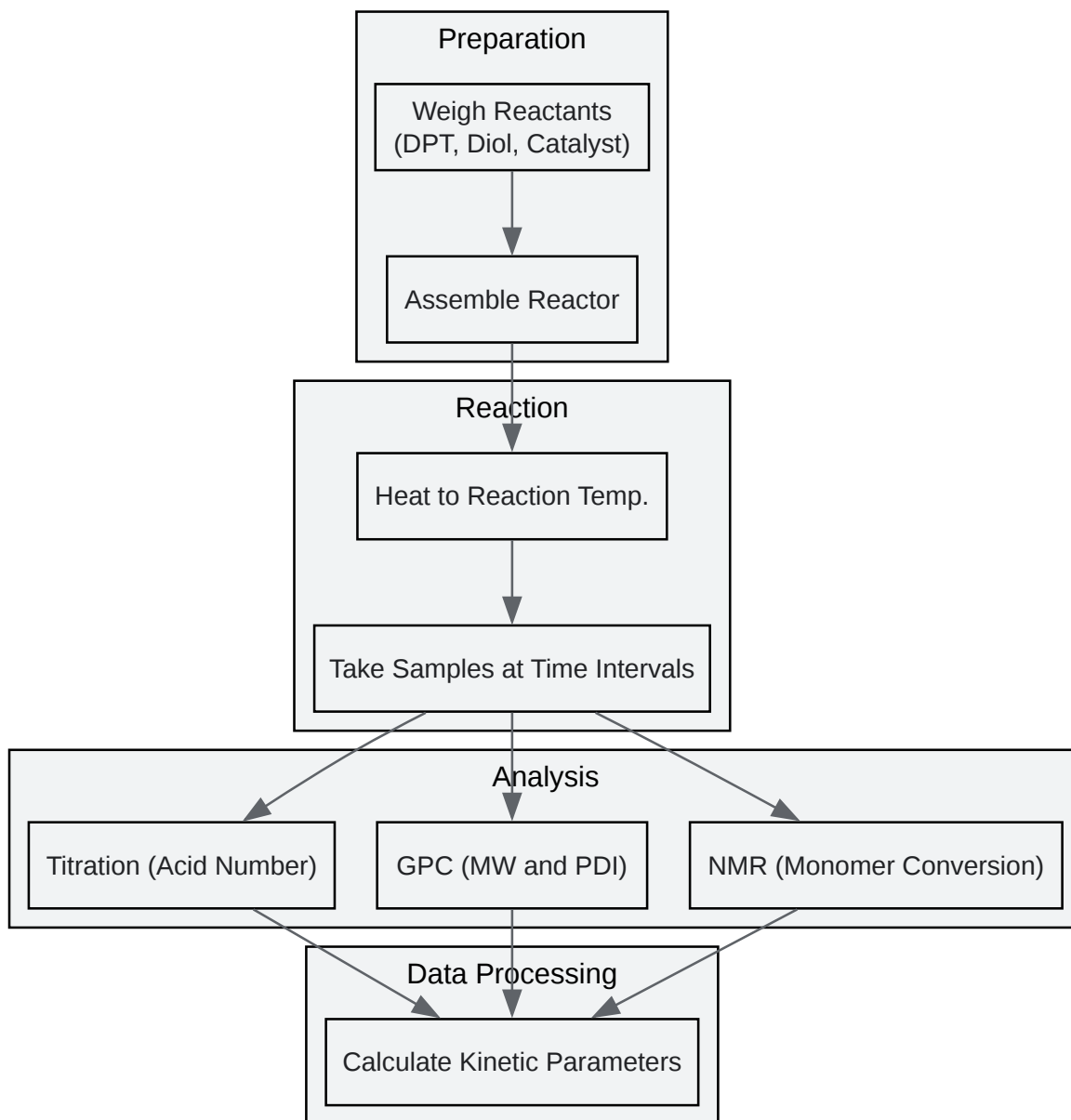
Diphenyl terephthalate (DPT) is a key monomer in the synthesis of various polyesters, most notably as a precursor or chain extender in the production of poly(ethylene terephthalate) (PET).[1] The study of its polymerization kinetics is crucial for controlling polymer properties such as molecular weight, polydispersity, and thermal characteristics, which are critical for material performance in diverse applications, including drug delivery systems and high-performance materials.[2] This document provides detailed methodologies for investigating the polymerization kinetics of DPT, focusing on melt polycondensation with a diol, such as ethylene glycol. It outlines experimental protocols for monitoring the reaction progress and characterizing the resulting polymers.

The overall polymerization process involves a two-step reaction. The first is a transesterification reaction between **diphenyl terephthalate** and a diol (e.g., ethylene glycol) to form an intermediate monomer and phenol. The second step is a polycondensation reaction where the intermediate monomers react with each other to form the polyester, releasing the diol as a byproduct.[1][2]

Reaction Mechanism and Experimental Workflow

The polymerization of **diphenyl terephthalate** with a diol proceeds via a step-growth mechanism. The key stages are outlined in the diagrams below.





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References

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- 2. Diphenyl Terephthalate | High Purity | For Research Use [benchchem.com]
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